An In-depth Technical Guide to the Safe Handling of Geranyl Bromide

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Compound of Interest

Compound Name:	*Geranyl bromide*
CAS No.:	*6138-90-5*
Cat. No.:	*B048430*

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **Geranyl bromide** (CAS No. 6138-90-5).

Hazard Identification and Classification

Geranyl bromide is classified as a hazardous chemical.[1] It is a combustible liquid that can cause skin irritation, serious eye damage, and respiratory irritation.[1][2]

Signal Word: Danger[1]

Hazard Statements:

- H227: Combustible liquid.[2]
- H315: Causes skin irritation.[3]
- H318/H319: Causes serious eye damage/irritation.[2][3]
- H335: May cause respiratory irritation.[3]

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Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Geranyl bromide** is essential for its safe handling and storage.

Property	Value	Reference
Molecular Formula	C10H17Br	[1]
Molecular Weight	217.15 g/mol	[4]
Appearance	Light yellow to pale orange liquid/oil	[1][5]
Odor	No information available	[1]
Boiling Point	101 - 102 °C @ 12 mmHg	[4][5]
Flash Point	75 °C - 95.0 °C (closed cup)	[6][7]
Density	1.094 g/mL at 25 °C	[4][5]
Refractive Index	n20/D 1.504	[4][5]
Water Solubility	Immiscible	[5][7][8]
Storage Temperature	2-8°C	[5][6]

Exposure Controls and Personal Protection

To minimize exposure and ensure personal safety, the following engineering controls and personal protective equipment (PPE) should be utilized.

Engineering Controls:

- Work in a well-ventilated area, preferably in a fume hood.[1][3][9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE):

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- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Wear appropriate protective gloves (chemical-resistant) and clothing to prevent skin exposure.[1]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required. If vapors or mists are generated, a type ABEK (EN14387) respirator filter is recommended.

Safe Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Do not get in eyes, on skin, or on clothing.[1]
- Keep away from open flames, hot surfaces, and sources of ignition.[1] No smoking.[1]
- Use only outdoors or in a well-ventilated area.[1]

Storage:

- Store in a well-ventilated place.[1]
- Keep container tightly closed.[1]
- Store locked up.[1]
- Keep away from heat, sparks, and flame.[1]
- Store in a cool, dry place.[2][9] Incompatible with strong oxidizing agents.[2]

First Aid Measures

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In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures	Reference
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.	[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.	[1][10]

Fire Fighting and Accidental Release Measures

Fire Fighting:

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- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO2).[1][10] Water mist may be used to cool closed containers.[1]
- Specific Hazards: Combustible material. Containers may explode when heated.[1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1]

Accidental Release:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Remove all sources of ignition.[1]
- Environmental Precautions: Should not be released into the environment.[1]
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[1]

Stability and Reactivity

- Reactivity: None known, based on information available.[1]
- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[1]
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: None under normal use conditions.[1]

Toxicological Information

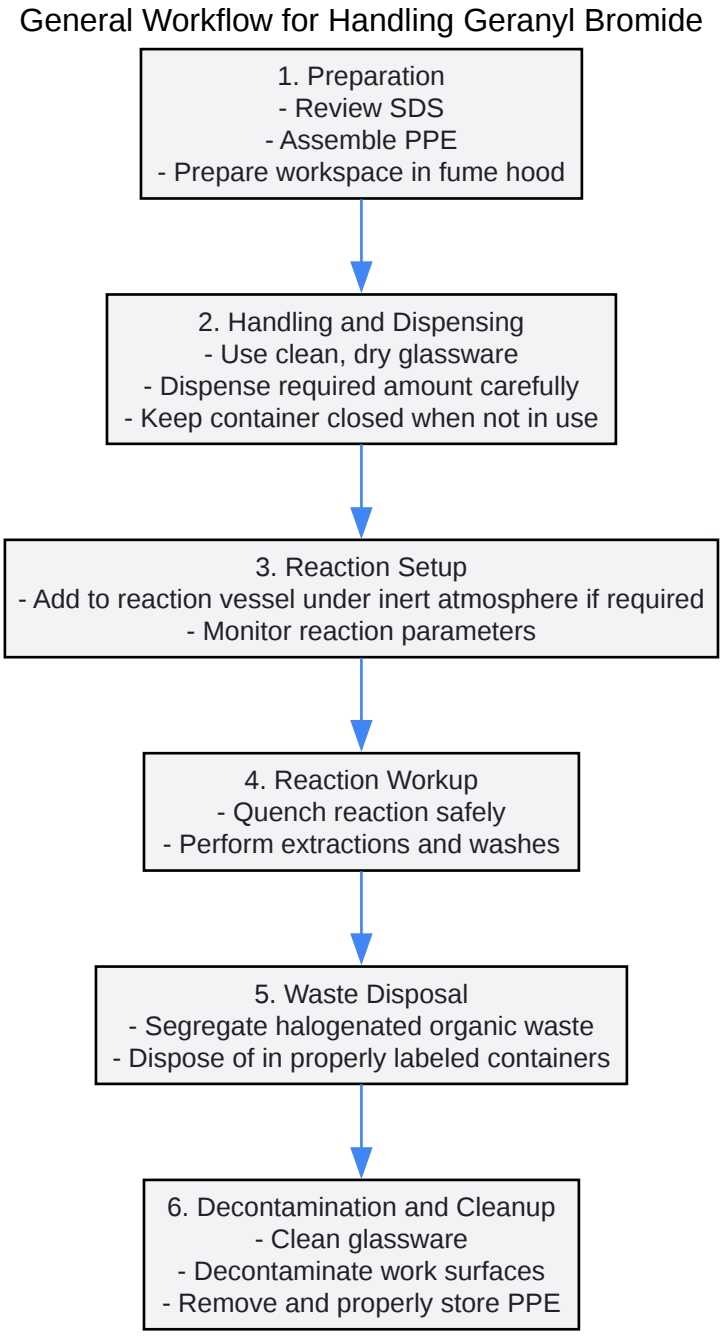
- Acute Toxicity: The toxicological properties have not been fully investigated.[1]
- Specific Target Organ Toxicity (STOT) - Single Exposure: May cause respiratory system irritation.[1]
- Symptoms of Overexposure: May include headache, dizziness, tiredness, nausea, and vomiting.[1]

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Experimental Protocols and Visualizations

While specific experimental protocols involving **Geranyl bromide** were not detailed in the safety-focused search results, a general protocol for handling a hazardous liquid chemical is provided below.

General Experimental Protocol for Handling Geranyl Bromide



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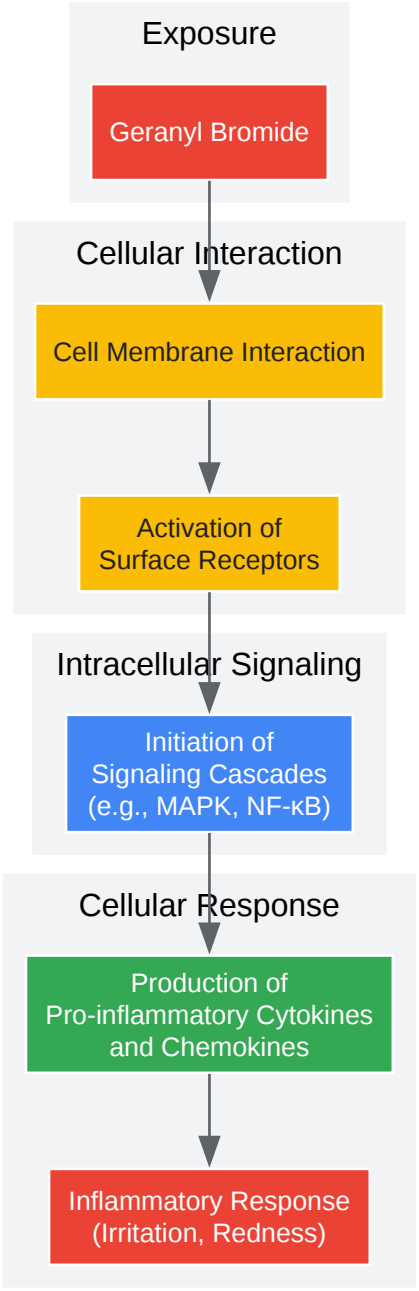
Caption: General workflow for safely handling **Geranyl Bromide** in a laboratory setting.

Conceptual Pathway for Irritant-Induced Cellular Response

The following diagram illustrates a conceptual signaling pathway for a chemical irritant, such as **Geranyl bromide**, leading to an inflammatory response in skin or respiratory tissues. This is a generalized representation as specific toxicological pathways for **Geranyl bromide** are not well-documented in the public domain.

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Conceptual Pathway for Irritant-Induced Cellular Response



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Caption: A conceptual diagram of a potential signaling pathway for an irritant chemical.

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